

Bombykal proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bombykal*

Cat. No.: *B013413*

[Get Quote](#)

Proper disposal of **Bombykal**, an insect pheromone, is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of **Bombykal** and associated waste materials safely.

Key Data on Bombykal

A summary of the essential information for **Bombykal** is presented below.

| Property | Data | Citation |
|------------------------|--|---------------------|
| Chemical Name | Bombykol | [1] |
| Synonyms | Isobombycol | [1] |
| CAS Number | 765-17-3 | [1] |
| Molecular Formula | C ₁₆ H ₃₀ O | [1] |
| Molecular Weight | 238.41 | [1] |
| Hazard Classification | Not classified as a hazardous substance or mixture. | [1] |
| Incompatible Materials | Strong acids/alkalis, strong oxidizing/reducing agents. | [1] |
| Storage Conditions | Recommended: -20°C, protect from light, stored under nitrogen. In solvent: -80°C for 6 months. | [1] |

Experimental Protocol for Bombykal Disposal

This step-by-step protocol outlines the safe disposal of **Bombykal** solutions, empty containers, and contaminated labware.

1. Personal Protective Equipment (PPE)

- Before handling **Bombykal** or its waste, ensure you are wearing appropriate PPE. This includes:
 - Safety goggles or a face shield.
 - Chemical-resistant gloves (e.g., nitrile).
 - A flame-resistant lab coat.[\[2\]](#)

2. Waste Collection and Labeling

- Prepare a designated hazardous waste container for liquid **Bombykal** waste. The container should be made of a material compatible with the solvent used (e.g., plastic-coated glass bottles for flammable solvents).[3]
- Label the container clearly with "Hazardous Waste," the chemical name ("Waste **Bombykal** in [Solvent Name]"), and the approximate concentration.[4]
- Prepare a separate, labeled, puncture-resistant container for chemically contaminated sharps, such as pipette tips or broken glass.[5]
- Prepare a designated, labeled bag or container for non-sharp solid waste contaminated with **Bombykal**.[5]

3. Disposal of Unused or Waste **Bombykal** Solution

- Do not dispose of **Bombykal** solution down the drain.[6]
- Carefully pour all unused or waste **Bombykal** solution into the designated liquid hazardous waste container.
- Ensure the container is tightly sealed after adding the waste to prevent evaporation and spills.[4]

4. Disposal of Empty **Bombykal** Containers

- Thoroughly empty the original **Bombykal** container.[4]
- Triple rinse the empty container with a suitable solvent (e.g., ethanol or the solvent used for the **Bombykal** solution).[5][7]
- Collect all rinsate (the rinse liquid) and add it to the liquid hazardous waste container.[4][5]
- After triple rinsing, deface or remove the original label from the container.[4]
- Dispose of the rinsed, dried glass or plastic container in the appropriate laboratory recycling or trash bin, following your institution's guidelines.[4]

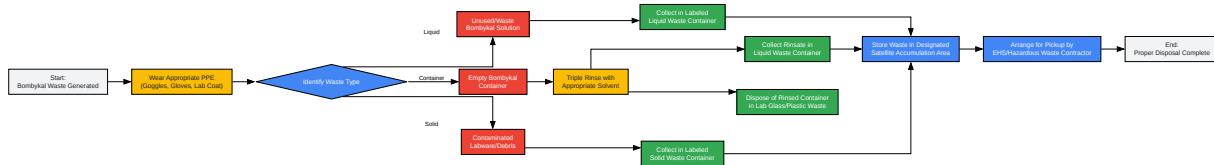
5. Disposal of Contaminated Materials

- Sharps: Place all chemically contaminated sharps, such as pipette tips, in the designated sharps container.[5]
- Non-Sharps: Place other contaminated materials, such as gloves, absorbent pads, and weighing papers, into the designated solid hazardous waste bag or container.[5]

6. Storage and Final Disposal

- Store all hazardous waste containers in a designated, well-ventilated satellite accumulation area within the laboratory.[4]
- Segregate the **Bombykal** waste from incompatible materials like strong acids, bases, and oxidizers.[4][5]
- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[2] Final disposal for this type of organic waste is often through incineration.[8]

Bombykal Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Bombykal** waste streams in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. zaeralab.ucr.edu [zaeralab.ucr.edu]
- 3. Flammable Solvents - Department of Biology, University of York [york.ac.uk]
- 4. nswai.org [nswai.org]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. Hazardous Waste Disposal [cool.culturalheritage.org]
- 7. Safe Use and Disposal of Household Chemicals | New Mexico State University - BE BOLD. Shape the Future. [pubs.nmsu.edu]
- 8. download.bASF.com [download.bASF.com]
- To cite this document: BenchChem. [Bombykal proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013413#bombykal-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com